

# Momelotinib compared to pacritinib safety efficacy

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## Compound Focus: Momelotinib

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## Comparative Safety and Efficacy Data

The table below summarizes key findings from an indirect treatment comparison (ITC) analyzing week-24 outcomes from pivotal Phase 3 trials [1] [2].

Outcome Measure	Momelotinib (Pooled from MOMENTUM, SIMPLIFY-1, SIMPLIFY-2)	Pacritinib (Pooled from PERSIST-2, PAC203)	Comparative Result
Safety: Adverse Events (AEs)			
Diarrhea (all grades)	Lower incidence	Higher incidence	Statistically significantly lower odds/risk with Momelotinib [1] [2]
Nausea (all grades)	Lower incidence	Higher incidence	Statistically significantly lower odds/risk with Momelotinib [1] [2]
Vomiting (all grades)	Lower incidence	Higher incidence	Statistically significantly lower odds/risk with Momelotinib [1] [2]

Outcome Measure	Momelotinib (Pooled from MOMENTUM, SIMPLIFY-1, SIMPLIFY-2)	Pacritinib (Pooled from PERSIST-2, PAC203)	Comparative Result
Peripheral Edema (all grades)	Lower incidence	Higher incidence	Statistically significantly lower odds/risk with Momelotinib [1] [2]
Grade 3/4 AEs	Lower incidence	Higher incidence	Statistically significantly lower odds/risk with Momelotinib [1] [2]
Serious AEs	Lower incidence	Higher incidence	Statistically significantly lower odds/risk with Momelotinib [1] [2]
Efficacy: Anemia Benefits			
Hemoglobin (Hb) improvement ( $\geq 1$ g/dL)	Higher rate	Lower rate	Statistically significantly greater odds with Momelotinib [1] [2]
Clinical improvement in Hb	Higher rate	Lower rate	Statistically significantly greater odds with Momelotinib [1] [2]
Transfusion Independence (TI) rate	Superior	Not directly comparable	Momelotinib showed superior TI rates vs. ruxolitinib in JAK-inhibitor-naive patients [1] [3]
Efficacy: Spleen Volume Reduction			
$\geq 35\%$ reduction from baseline	Demonstrated benefit	Demonstrated benefit	Momelotinib was non-inferior to ruxolitinib; Pacritinib was effective vs. BAT. No statistically significant difference was found between

Outcome Measure	Momelotinib (Pooled from MOMENTUM, SIMPLIFY-1, SIMPLIFY-2)	Pacritinib (Pooled from PERSIST-2, PAC203)	Comparative Result
			Momelotinib and Pacritinib in the ITC [1] [3] [4].

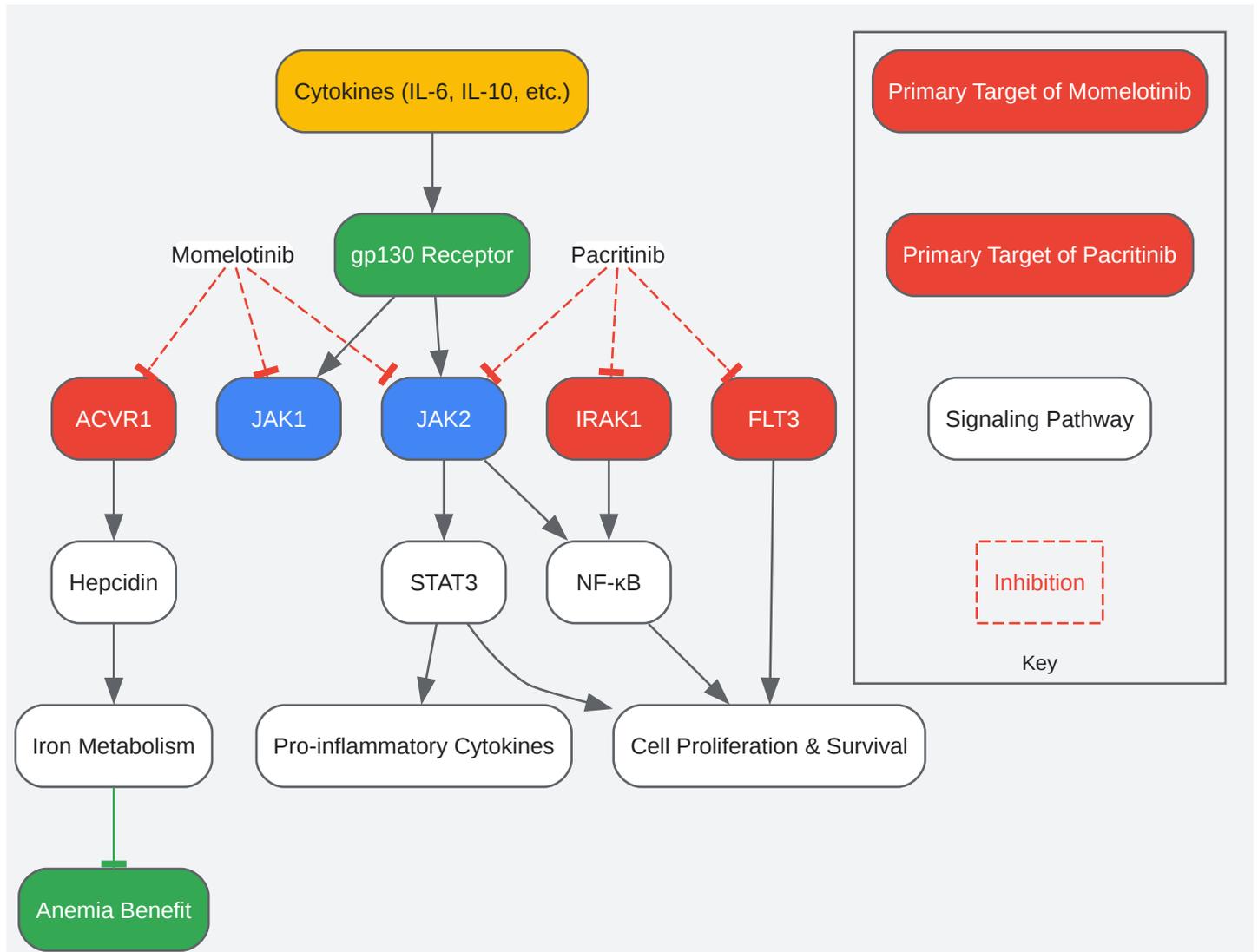
## Experimental Protocol of the Indirect Treatment Comparison

The data in the summary table comes from a robust, pooled analysis. Here is the detailed methodology [1]:

- **Objective:** To compare the safety and anemia outcomes of **momelotinib** and pacritinib in patients with myelofibrosis in the absence of head-to-head clinical trials.
- **Data Sources:**
  - **Momelotinib:** Individual patient data was pooled from three Phase 3 trials: **SIMPLIFY-1** (JAK-inhibitor-naive patients), **SIMPLIFY-2**, and **MOMENTUM** (both in JAK-inhibitor-experienced patients).
  - **Pacritinib:** Aggregate data were used from two trials: **PERSIST-2** (a Phase 3 trial in patients with thrombocytopenia, including JAK-inhibitor-naive and -experienced) and **PAC203** (a Phase 2 trial in ruxolitinib-intolerant or resistant patients). Only the approved 200 mg twice-daily dose was considered.
- **Study Population:** The analysis pooled both JAK-inhibitor-experienced and -naive patients to match the population enrolled in PERSIST-2. The outcomes were assessed at week 24.
- **Outcome Assessments:**
  - **Safety:** Treatment-emergent adverse events were assessed and graded using the National Cancer Institute's Common Terminology Criteria for Adverse Events (NCI CTCAE).
  - **Anemia Efficacy:** Outcomes included the rate of hemoglobin improvement ( $\geq 1$  g/dL) and clinical improvement in hemoglobin.
- **Statistical Analysis:** An indirect treatment comparison was performed using statistical models to estimate the comparative odds and risk between the two treatments based on the pooled data.

## Mechanisms of Action and Signaling Pathways

The distinct clinical profiles of **momelotinib** and pacritinib stem from their different mechanisms of action, which can be visualized in the signaling pathway diagram below.



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This diagram illustrates the distinct mechanisms of **momelotinib** and pacritinib. **Momelotinib**'s unique inhibition of **ACVR1** reduces hepcidin production, which improves iron availability for red blood cell production and explains its significant **anemia benefit** [1] [3]. Both drugs inhibit **JAK2**, leading to reductions in STAT3 and NF-κB signaling, which control inflammation and cell proliferation.

Pacritinib has a different multi-kinase profile, additionally targeting **IRAK1** and **FLT3** [1] [5]. Inhibition of these targets may contribute to its efficacy but does not provide the same ACVR1-mediated anemia benefit.

## Conclusion for Clinical Development

For researchers and drug development professionals, the key distinctions are:

- **Momelotinib** presents a compelling profile for treating myelofibrosis patients with significant anemia, offering robust hemoglobin improvement and a lower burden of gastrointestinal and other non-hematologic adverse events [1] [2].
- **Pacritinib** remains an important option, particularly for patients with severe thrombocytopenia, though its use may be associated with a higher rate of specific adverse events [1].

This comparison is based on an indirect treatment comparison. While robust, this methodology has inherent limitations compared to a direct head-to-head randomized controlled trial.

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## References

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